

# (Z)-Rilpivirine-d4 certificate of analysis and purity

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## Compound of Interest

Compound Name: (Z)-Rilpivirine-d4

Cat. No.: B15580697

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An In-depth Technical Guide to **(Z)-Rilpivirine-d4**: Certificate of Analysis and Purity Assessment

For researchers, scientists, and drug development professionals, understanding the purity and analytical profile of a deuterated active pharmaceutical ingredient (API) like **(Z)-Rilpivirine-d4** is critical for its application in pharmacokinetic studies, as an internal standard, or in metabolic research. This technical guide provides a comprehensive overview of the typical data found in a Certificate of Analysis (CoA) for **(Z)-Rilpivirine-d4**, details the experimental protocols for its purity and identity assessment, and illustrates relevant biological pathways.

## Certificate of Analysis: A Summary of Quality

A Certificate of Analysis for **(Z)-Rilpivirine-d4** provides a summary of its identity, purity, and quality. While a specific batch CoA is not publicly available, the following table represents the typical quantitative data provided by manufacturers.

Table 1: Typical Quantitative Data for **(Z)-Rilpivirine-d4**

Test	Method	Specification	Typical Result
Identity			
<sup>1</sup> H NMR	USP <761>	Conforms to structure	Conforms
Mass Spectrometry	USP <736>	Conforms to molecular weight	Conforms
Purity			
Chemical Purity (HPLC)	USP <621>	≥98%	99.5%
Isotopic Purity	Mass Spectrometry	≥95% Deuterium Incorporation	>99%
Deuterium Incorporation	<sup>1</sup> H NMR / <sup>2</sup> H NMR	Report Value	>95% at labeled positions
Residual Solvents			
Various	USP <467>	Meets USP limits	Complies
Inorganic Impurities			
Residue on Ignition	USP <281>	≤0.1%	<0.05%
Physical Properties			
Appearance	Visual	White to off-white solid	Conforms

## Experimental Protocols

The analytical methods used to characterize **(Z)-Rilpivirine-d4** are crucial for ensuring its quality. Deuterated compounds require specific analytical techniques to confirm not only chemical purity but also the extent and location of isotopic labeling.[\[1\]](#)[\[2\]](#)

## High-Performance Liquid Chromatography (HPLC) for Chemical Purity

This method is used to determine the chemical purity of the substance by separating it from any organic impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5  $\mu$ m).
- Mobile Phase: A gradient of acetonitrile and water (containing a buffer like ammonium acetate).
- Flow Rate: 1.0 mL/min.
- Detection: UV at a specified wavelength (e.g., 290 nm).
- Procedure: A solution of **(Z)-Rilpivirine-d4** is prepared in a suitable solvent (e.g., acetonitrile) and injected into the HPLC system. The peak area of the main component is compared to the total area of all peaks to calculate the purity.

## Mass Spectrometry (MS) for Identity and Isotopic Purity

Mass spectrometry is used to confirm the molecular weight of **(Z)-Rilpivirine-d4** and to determine its isotopic purity.

- Instrumentation: A high-resolution mass spectrometer (HRMS) such as a time-of-flight (TOF) or Orbitrap instrument.
- Ionization Source: Electrospray ionization (ESI) in positive ion mode.
- Procedure for Identity: The sample is introduced into the mass spectrometer, and the mass-to-charge ratio ( $m/z$ ) of the molecular ion is measured to confirm it matches the theoretical mass of **(Z)-Rilpivirine-d4** ( $C_{22}H_{14}D_4N_6$ ).
- Procedure for Isotopic Purity: The relative intensities of the peaks corresponding to the deuterated molecule and its non-deuterated and partially deuterated isotopologues are measured to calculate the percentage of deuterium incorporation.

## Nuclear Magnetic Resonance (NMR) Spectroscopy for Structure and Deuterium Incorporation

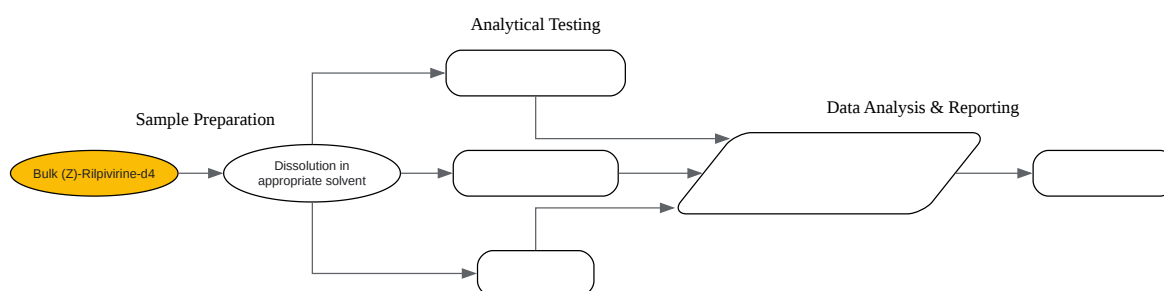
NMR spectroscopy is a powerful tool for confirming the chemical structure and determining the specific sites and extent of deuterium labeling.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- $^1\text{H}$  NMR: The absence or significant reduction of signals at the positions where deuterium has been incorporated confirms the labeling. The integration of the remaining proton signals provides a quantitative measure of deuterium incorporation.
- $^2\text{H}$  NMR (Deuterium NMR): This technique directly observes the deuterium nuclei, providing a definitive confirmation of the deuterium location and a quantitative measure of the isotopic enrichment at each labeled site.[\[2\]](#)
- Solvent: A deuterated solvent in which the sample is soluble (e.g., DMSO- $\text{d}_6$ ).

## Visualizing Workflows and Pathways

### Analytical Workflow for Quality Control

The following diagram illustrates the typical workflow for the analytical characterization of **(Z)-Rilpivirine-d4**.

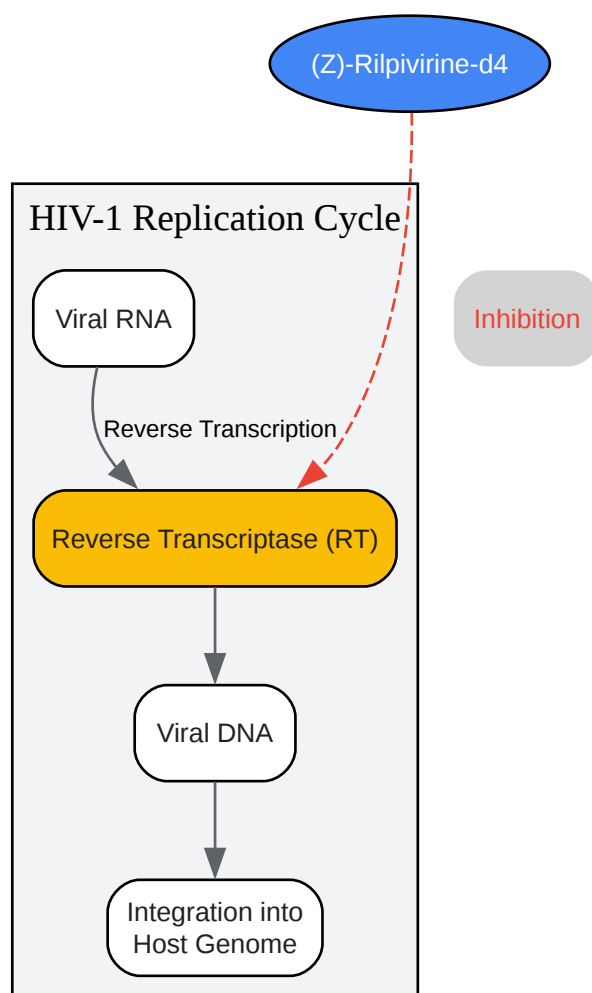


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Analytical workflow for **(Z)-Rilpivirine-d4** quality control.

## Mechanism of Action: HIV-1 Reverse Transcriptase Inhibition

Rilpivirine is a non-nucleoside reverse transcriptase inhibitor (NNRTI).<sup>[3][4][5]</sup> It directly binds to and inhibits the activity of HIV-1 reverse transcriptase, an enzyme essential for viral replication.<sup>[4][6][7]</sup>

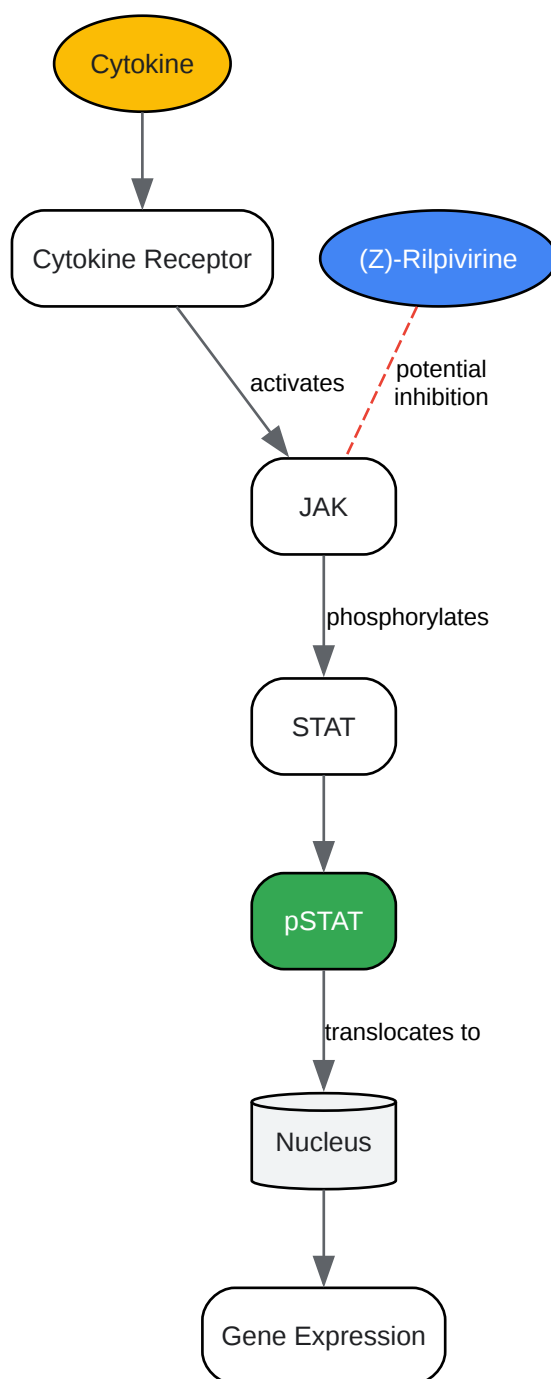


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Inhibition of HIV-1 reverse transcriptase by Rilpivirine.

## Potential Off-Target Signaling Pathway Involvement

Recent research suggests that rilpivirine may have effects on cellular signaling pathways beyond its role as an NNRTI, including the Janus kinase-signal transducer and activator of transcription (JAK-STAT) pathway.[6][7] This has led to investigations into its potential for drug repurposing.[6][7]



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Potential influence of Rilpivirine on the JAK-STAT pathway.

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